

Application Notes and Protocols for Ergotamine Extraction from *Claviceps purpurea* Cultures

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Compound of Interest

Compound Name: *Ergotamine*
CAS No.: 113-15-5; 379-79-3
Cat. No.: B15750909

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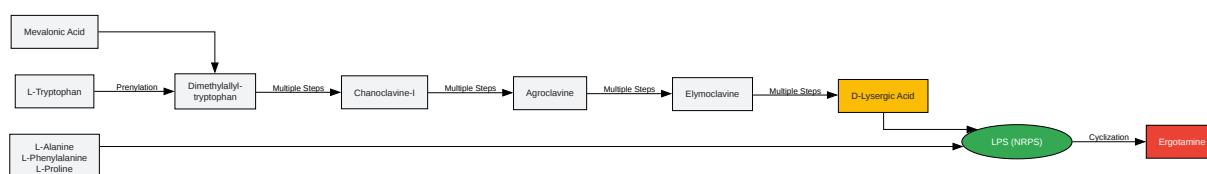
These application notes provide a comprehensive overview of the protocol for extracting **ergotamine**, a pharmaceutically significant ergot alkaloid, from *Claviceps purpurea* cultures. The document details the biosynthesis of **ergotamine**, methodologies for its extraction and quantification, and expected yields.

Introduction

Claviceps purpurea is a fungus that parasitizes rye and other cereals, producing a range of bioactive ergot alkaloids. Among these, **ergotamine** is of particular interest due to its vasoconstrictor properties, making it a valuable active pharmaceutical ingredient for the treatment of migraines. The production of **ergotamine** can be achieved through submerged fermentation of high-yielding strains of *C. purpurea*. Subsequent extraction and purification are critical steps to isolate **ergotamine** for pharmaceutical use. This document outlines the key procedures involved in this process, from fungal culture to purification and analysis of **ergotamine**.

Ergotamine Biosynthesis Pathway

Ergotamine is a complex peptide alkaloid derived from the condensation of D-lysergic acid and a tripeptide moiety composed of L-alanine, L-phenylalanine, and L-proline. The biosynthesis begins with the prenylation of L-tryptophan and proceeds through a series of enzymatic steps to form the ergoline ring system of lysergic acid. This is followed by the non-ribosomal peptide synthetase (NRPS) mediated assembly of the tripeptide chain and its subsequent cyclization to form the final **ergotamine** molecule.



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Ergotamine Biosynthesis Pathway

Quantitative Data Summary

The yield of **ergotamine** from *C. purpurea* cultures and the efficiency of extraction are dependent on the fungal strain, fermentation conditions, and the extraction method employed. The following tables summarize quantitative data from various studies.

Table 1: **Ergotamine** and Total Alkaloid Production in *Claviceps purpurea* Submerged Cultures

Strain	Culture Medium	Fermentation Time (days)	Ergotamine Yield (mg/L)	Total Alkaloid Yield (mg/L)	Reference
275 FI	T25 Medium (Sucrose, Citric Acid)	14	Not specified	~500	[1][2]
Not specified	20% Mannitol, 3% Peptone	10	~1000	Not specified	[3]
P1 (ATCC 20102)	Not specified	Not specified	Produces ergotamine	Not specified	[4]

Table 2: Comparison of **Ergotamine** Extraction Solvent Systems and Recovery Rates

Extraction Method	Solvent System	Matrix	Recovery Rate (%)	Reference
Liquid-Liquid Extraction	Chloroform	Fermentation Broth	Not specified	[5]
Liquid-Liquid Extraction	Toluene/Ethanol (84:16 v/v)	Ergot Sclerotia	High Yield (unspecified %)	[6]
Solid-Phase Extraction (SPE)	Methanol-0.25% H3PO4 (40+60)	Wheat	88.1 (mean for several ergot alkaloids)	[7]
QuEChERS	Acetonitrile/Ammonium Carbonate	Cereal	90 - 98 (for ergovaline)	[8]
Solid-Liquid Extraction	Acetonitrile/Water/Acetic Acid (79:20:1)	Barley	80 - 91	[8]

Experimental Protocols

Fermentation of *Claviceps purpurea* for Ergotamine Production

This protocol describes the submerged culture of *C. purpurea* for the production of **ergotamine**.

Materials:

- High-yielding strain of *Claviceps purpurea* (e.g., ATCC 20102)
- Inoculum Medium (e.g., T2 Medium: 100 g/L sucrose, 10 g/L L-asparagine, 1 g/L $\text{Ca}(\text{NO}_3)_2$, 0.25 g/L KH_2PO_4 , 0.25 g/L $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$, 0.12 g/L KCl, 0.02 g/L $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$, 0.015 g/L $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$, pH adjusted to 5.2 with NH_4OH)[9]
- Production Medium (e.g., T25 Medium: 300 g/L sucrose, 15 g/L citric acid, 0.5 g/L KH_2PO_4 , 0.25 g/L $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$, 0.1 g/L yeast extract, 0.12 g/L KCl, 0.007 g/L $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$, 0.006 g/L $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$, pH adjusted to 5.2 with NH_4OH)[1]
- Shaker incubator
- Fermenter/Bioreactor

Procedure:

- Inoculum Preparation: Inoculate the inoculum medium with a slant culture of *C. purpurea*. Incubate at 24-28°C for 7-9 days with shaking (e.g., 220 rpm).[10]
- Production Culture: Transfer the inoculum culture to the production medium (a typical inoculation ratio is 10% v/v).
- Fermentation: Carry out the fermentation in a bioreactor at 24-28°C for 10-14 days. Maintain aeration and agitation to ensure sufficient oxygen supply.
- Monitoring: Monitor the pH, substrate consumption, and biomass production throughout the fermentation. Alkaloid production typically begins in the stationary phase.

Extraction and Purification of Ergotamine

This protocol outlines a general procedure for the extraction and purification of **ergotamine** from the fermentation broth.

Materials:

- Fermentation broth containing *C. purpurea* mycelium
- Extraction solvent (e.g., Chloroform, Toluene/Ethanol mixture)
- Aqueous acid solution (e.g., 0.2% HCl in ethanol/water)
- Aqueous base solution (e.g., 5% NaOH or saturated Na₂CO₃)
- Rotary evaporator
- Separatory funnel
- Filtration apparatus

Procedure:

- Mycelium Separation: Separate the mycelium from the culture broth by filtration or centrifugation. The majority of **ergotamine** is typically found within the mycelium.[1]
- Homogenization: Homogenize the mycelial mass in an alkaline aqueous solution (pH 8.5-9.0) to liberate the alkaloids.
- Solvent Extraction: Extract the homogenized mycelium with an organic solvent such as chloroform or a toluene/ethanol mixture.[5][6] Perform the extraction multiple times to ensure complete recovery.
- Acidic Wash (Liquid-Liquid Extraction): Combine the organic extracts and wash with an aqueous acid solution. This will protonate the **ergotamine**, transferring it to the aqueous phase and leaving behind non-basic impurities in the organic phase.[6]
- Basification and Re-extraction: Adjust the pH of the aqueous extract to above 7.0 (typically around 7.3) with a base.[6] This deprotonates the **ergotamine**, making it soluble in an

organic solvent again. Extract the aqueous solution with a fresh portion of organic solvent (e.g., toluene).

- Concentration: Evaporate the organic solvent under reduced pressure using a rotary evaporator to concentrate the **ergotamine**.
- Crystallization: Further purify the **ergotamine** by crystallization from a suitable solvent or solvent mixture.

Quantification of Ergotamine by HPLC-FLD

This protocol provides a method for the quantitative analysis of **ergotamine** using High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD).

Materials:

- **Ergotamine** standard
- HPLC grade acetonitrile and methanol
- Ammonium carbonate or formic acid
- HPLC system with a fluorescence detector
- Reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 μ m)

Procedure:

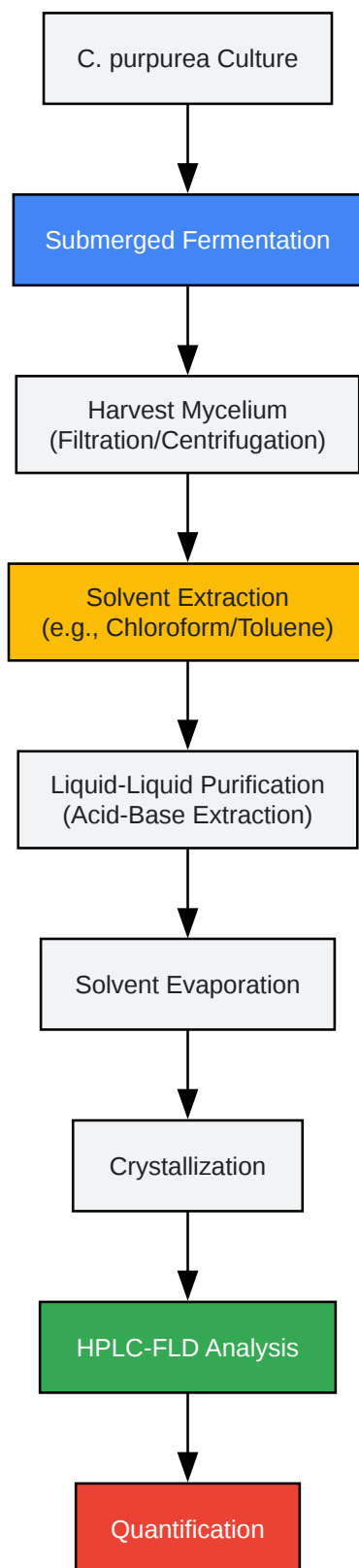
- Sample Preparation: Dissolve the extracted and purified **ergotamine** in a suitable solvent (e.g., methanol or the mobile phase).
- Standard Preparation: Prepare a series of **ergotamine** standards of known concentrations to generate a calibration curve.
- Chromatographic Conditions:
 - Mobile Phase: A gradient or isocratic mixture of acetonitrile and an aqueous buffer (e.g., ammonium carbonate) or acidified water (e.g., 0.1 M formic acid). A common mobile

phase is MeOH-HCOOH 0.1 M (70:30, v/v).

- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.
- Injection Volume: 10-60 µL.
- Fluorescence Detection:
 - Excitation Wavelength: 250 nm or 330 nm.
 - Emission Wavelength: 425 nm or 415 nm.
- Analysis: Inject the samples and standards into the HPLC system. Identify the **ergotamine** peak based on its retention time compared to the standard. Quantify the amount of **ergotamine** in the sample by comparing its peak area to the calibration curve.

Experimental Workflow

The following diagram illustrates the overall workflow from *Claviceps purpurea* culture to the analysis of extracted **ergotamine**.



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Ergotamine Extraction and Analysis Workflow

Safety Precautions

Ergot alkaloids are toxic and should be handled with appropriate personal protective equipment (PPE), including gloves, lab coats, and safety glasses. All extraction procedures should be performed in a well-ventilated fume hood.

Disclaimer: These protocols are intended for research and informational purposes only. Appropriate validation and optimization are required for specific applications. Always adhere to laboratory safety guidelines and regulations.

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